

# physical characteristics of Quinoxifen-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Quinoxifen-d4

Cat. No.: B12415389

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## An In-depth Technical Guide on the Physical Characteristics of Quinoxifen-d4

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the known physical and chemical properties of **Quinoxifen-d4**. This deuterated analog of the fungicide Quinoxifen is primarily utilized as an internal standard in analytical testing.

## Physicochemical Data

The following table summarizes the key physical and chemical properties of **Quinoxifen-d4**, compiled from various chemical suppliers and databases.

Property	Value
Chemical Name	5,7-dichloro-4-(2,3,5,6-tetradeuterio-4-fluorophenoxy)quinoline[1]
Molecular Formula	C <sub>15</sub> D <sub>4</sub> H <sub>4</sub> Cl <sub>2</sub> FNO[1]
Molecular Weight	312.16 g/mol [1][2][3]
Accurate Mass	311.0218 Da
Appearance	White to Off-White Solid
Purity	>95% (as determined by HPLC)
Solubility	Soluble in DMSO at 10 mM
Storage Condition	Recommended storage at +4°C
CAS Number	124495-18-7
SMILES Notation	[2H]c1c([2H])c(Oc2ccnc3cc(Cl)cc(Cl)c23)c([2H])c([2H])c1F
InChI Key	InChI=1S/C15H8Cl2FNO/c16-9-7-12(17)15-13(8-9)19-6-5-14(15)20-11-3-1-10(18)2-4-11/h1-8H/i1D,2D,3D,4D

## Experimental Protocols

Detailed, publicly available experimental protocols for the specific synthesis, purification, and analytical method development of **Quinoxifen-d4** are limited. As a stable isotope-labeled standard, its primary application lies in quantitative analysis, often using techniques like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS) for the detection of Quinoxifen in environmental and agricultural samples. The purity of the standard is typically verified by the manufacturer using High-Performance Liquid Chromatography (HPLC).

## Structural Visualization

The chemical structure of **Quinoxifen-d4**, illustrating the positions of the four deuterium atoms on the fluorophenoxy ring, is provided below.

Caption: Chemical structure of **Quinoxifen-d4**.

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## References

- 1. Quinoxifen-d4 | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. immunomart.com [[immunomart.com](https://immunomart.com)]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)